

In-Depth Technical Guide: N,N'-bis(4-chlorophenyl)isophthalamide

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Compound of Interest

Compound Name: *N,N'-bis(4-chlorophenyl)isophthalamide*

Cat. No.: B5882378

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Executive Summary

N,N'-bis(4-chlorophenyl)isophthalamide is a high-performance supramolecular additive belonging to the class of aromatic bis-amides. With a molecular weight of 385.24 g/mol, it functions primarily as a nucleating agent for semi-crystalline polymers, most notably isotactic polypropylene (iPP) and poly(lactic acid) (PLA). By providing a specific epitaxial surface, it lowers the activation energy for polymer crystallization, significantly enhancing optical clarity (haze reduction), thermal stability, and mechanical stiffness.

This guide details the structural analysis, synthesis protocols, and application mechanisms of this compound, designed for researchers in polymer chemistry and materials science.

Part 1: Molecular Identity & Weight Analysis

Structural Composition

The molecule consists of a central isophthaloyl core flanked by two 4-chloroaniline moieties linked via amide bonds. This structure creates a rigid, planar backbone capable of strong intermolecular hydrogen bonding—a critical feature for its function as a nucleator.

Property	Value
IUPAC Name	-bis(4-chlorophenyl)benzene-1,3-dicarboxamide
Molecular Formula	
Molecular Weight (Average)	385.24 g/mol
Monoisotopic Mass	384.0432 Da (isotope dominant)
CAS Number (Generic Class)	Note: Specific CAS often proprietary; analogous to 328262-21-1 (dimethoxy variant)

Molecular Weight Calculation Breakdown

Precise molecular weight determination is vital for stoichiometric synthesis and dosing in polymer masterbatches.

Element	Count	Atomic Mass (g/mol)	Subtotal (g/mol)	Contribution (%)
Carbon (C)	20	12.011	240.22	62.36%
Hydrogen (H)	14	1.008	14.11	3.66%
Chlorine (Cl)	2	35.45	70.90	18.40%
Nitrogen (N)	2	14.007	28.01	7.27%
Oxygen (O)	2	15.999	32.00	8.31%
TOTAL	385.24	100.00%		

Note: Due to the natural abundance of

(~24%), Mass Spectrometry will show a characteristic M+2 and M+4 isotopic pattern (approximate intensity ratio 9:6:1).

Part 2: Synthesis & Fabrication Protocol

The synthesis follows a Schotten-Baumann condensation mechanism, reacting isophthaloyl chloride with 4-chloroaniline. This method is preferred for its high yield and purity compared to direct thermal dehydration.

Reagents & Equipment

- Precursors: Isophthaloyl chloride (IPC, >99%), 4-Chloroaniline (4-CA, >99%).
- Solvent: Anhydrous N,N-Dimethylacetamide (DMAc) or N-Methyl-2-pyrrolidone (NMP).
- Acid Scavenger: Triethylamine (TEA) or Pyridine.
- Equipment: 3-neck round bottom flask, nitrogen atmosphere, mechanical stirrer, ice bath.

Step-by-Step Protocol

- Preparation: Purge the reaction vessel with dry nitrogen to eliminate moisture (IPC is moisture-sensitive).
- Dissolution: Dissolve 25.5 g (0.20 mol) of 4-chloroaniline in 150 mL of dry DMAc. Add 22.2 g (0.22 mol) of Triethylamine as the acid scavenger.
- Addition: Cool the solution to 0–5°C. Dissolve 20.3 g (0.10 mol) of Isophthaloyl chloride in 50 mL DMAc and add it dropwise over 60 minutes.
 - Mechanism:^[1] The amine attacks the carbonyl carbon of the acid chloride, displacing chloride ions. TEA neutralizes the generated HCl.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours.
- Precipitation: Pour the reaction mixture into 1.5 L of distilled water under vigorous stirring. The product will precipitate as a white solid.
- Purification: Filter the solid and wash sequentially with water (to remove TEA·HCl salts) and ethanol. Recrystallize from hot DMF or DMAc to achieve >99.5% purity.
- Drying: Dry in a vacuum oven at 120°C for 12 hours.

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthesis workflow for high-purity production.

Part 3: Characterization & Validation

To ensure the synthesized material is valid for use as a nucleating agent, it must pass the following characterization checkpoints.

Fourier Transform Infrared Spectroscopy (FTIR)

The formation of the amide bond is the primary indicator of success.

- Amide I Band (C=O stretch): Sharp peak at 1640–1660 cm^{-1} .
- Amide II Band (N-H bend): Peak at 1530–1550 cm^{-1} .
- N-H Stretch: Broad band around 3250–3300 cm^{-1} (indicates hydrogen bonding).
- C-Cl Stretch: Characteristic bands in the fingerprint region (700–800 cm^{-1}).

Nuclear Magnetic Resonance (^1H -NMR)

Solvent: DMSO-

- Amide Protons (-NH-): Singlet at ~10.5 ppm (deshielded by carbonyl).
- Isophthaloyl Ring: Aromatic protons appear as a triplet (~7.7 ppm), doublet (~8.2 ppm), and singlet (~8.6 ppm, proton between carbonyls).
- Chlorophenyl Ring: Two doublets (AA'BB' system) around 7.4–7.8 ppm.

Thermal Analysis (DSC/TGA)

- Melting Point (): Typically $>300^{\circ}\text{C}$ (often decomposes before melting due to strong H-bonding).
- TGA (5% Weight Loss): Should be $>350^{\circ}\text{C}$, ensuring stability during polymer melt processing (typically $200\text{--}250^{\circ}\text{C}$ for PP).

Part 4: Application as a Nucleating Agent Mechanism of Action

N,N'-bis(4-chlorophenyl)isophthalamide acts as a

-nucleating agent or a high-efficiency

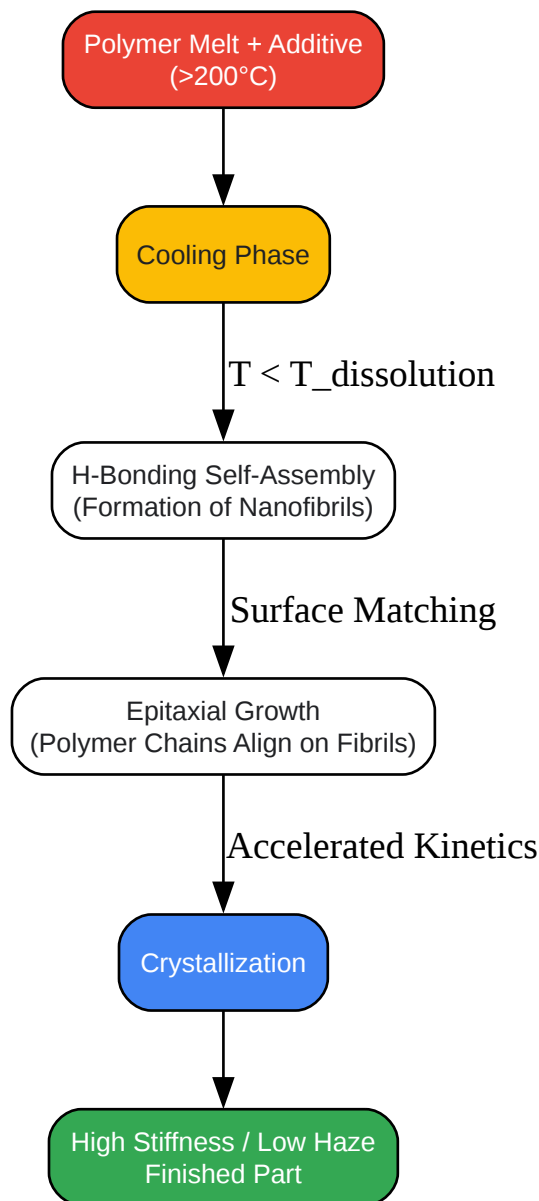
-nucleator depending on specific processing conditions. It works via a supramolecular assembly mechanism:

- Dissolution: At high melt temperatures, the agent dissolves or disperses finely in the polymer matrix.
- Self-Assembly: Upon cooling, the amide groups form intermolecular hydrogen bonds, creating nanofibrillar networks.
- Epitaxy: These fibrils present a lattice spacing that matches the crystal structure of Polypropylene (PP), inducing the polymer chains to fold and crystallize on the fibril surface.

Performance Metrics in Polypropylene[4][5][6]

- Crystallization Temperature (): Increases from $\sim 110^{\circ}\text{C}$ (virgin PP) to $125\text{--}130^{\circ}\text{C}$. This reduces cycle time in injection molding.[2]
- Stiffness (Flexural Modulus): Increases by 15–20% due to higher crystallinity.
- Haze: Significant reduction (improved clarity) due to the formation of smaller, more numerous spherulites that scatter less light.

Nucleation Pathway Diagram



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Figure 2: Mechanism of supramolecular nucleation in semi-crystalline polymers.

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